

Application Notes: B-Raf IN 1 for High-Throughput Screening

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Compound of Interest

Compound Name: B-Raf IN 1

Cat. No.: B1676087

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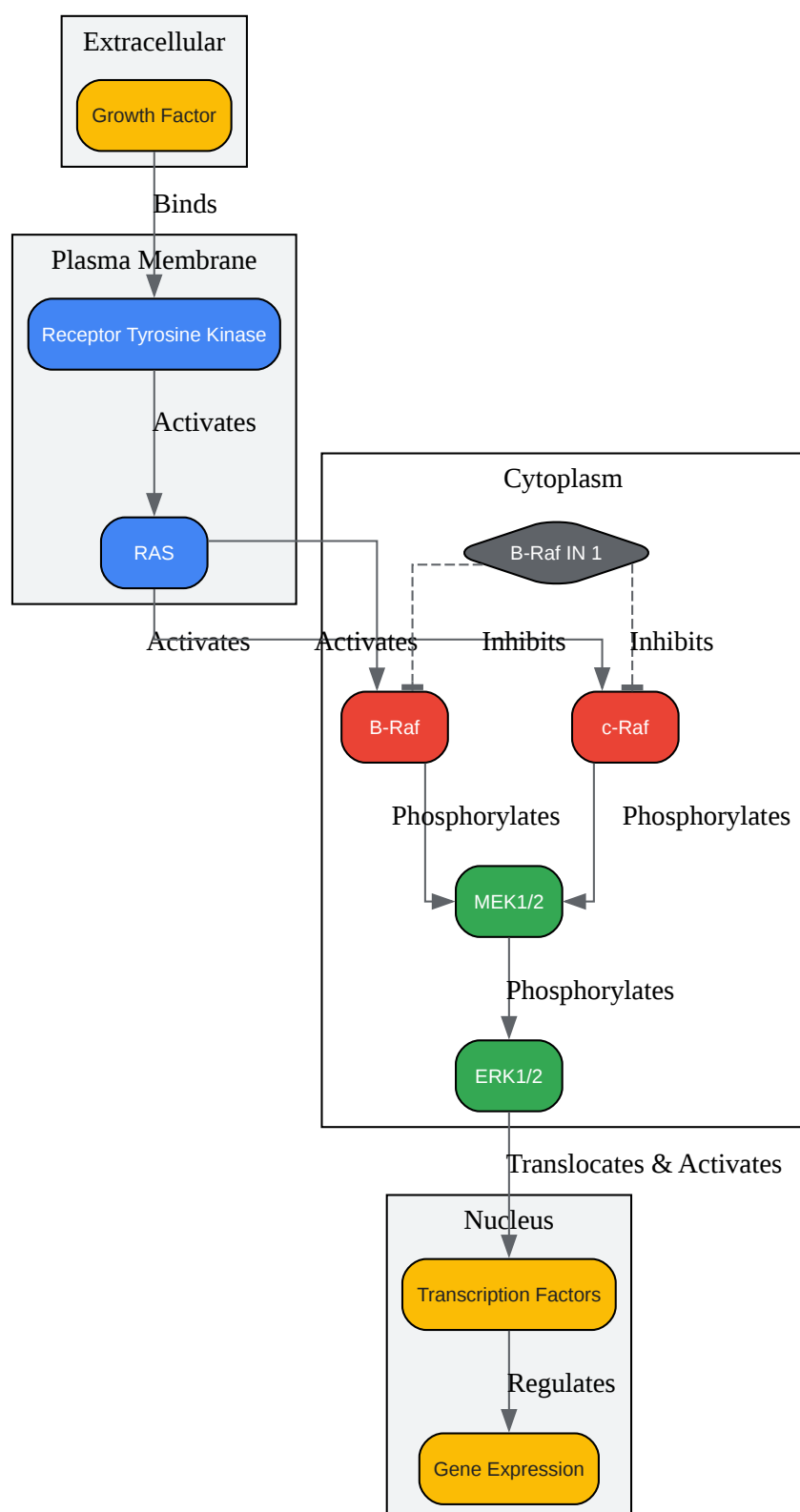
Introduction

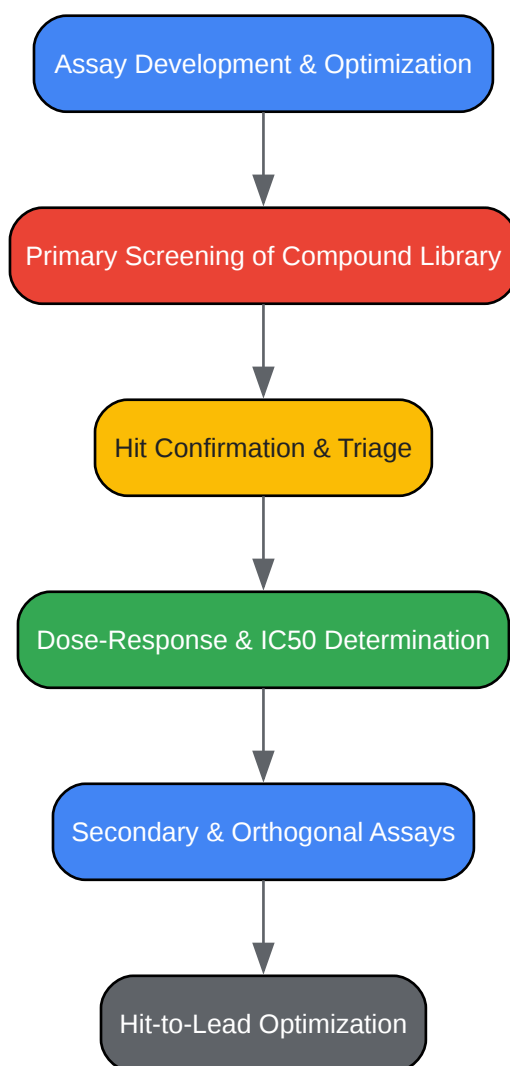
B-Raf is a serine/threonine-protein kinase that plays a crucial role in the MAP kinase/ERK signaling pathway, which is essential for regulating cell division, differentiation, and secretion. [1] The B-Raf protein is a key component of the RAS/MAPK pathway, mediating signals from RAS to MEK. [2] Mutations in the BRAF gene, particularly the V600E mutation, can lead to constitutive activation of the B-Raf kinase and the downstream MAPK pathway, driving cell proliferation and survival in a significant percentage of human cancers, including melanoma, colorectal cancer, and thyroid carcinoma. [3][4] This makes B-Raf a prime target for the development of targeted cancer therapies.

B-Raf IN 1 is a potent and selective inhibitor of B-Raf, exhibiting equipotent activity against c-Raf. Its well-defined inhibitory profile makes it an excellent tool compound for high-throughput screening (HTS) campaigns aimed at discovering novel B-Raf inhibitors. These application notes provide a comprehensive overview of the use of **B-Raf IN 1** in HTS, including detailed protocols for biochemical and cell-based assays.

B-Raf Signaling Pathway

The RAS/RAF/MEK/ERK pathway is a critical signaling cascade that transmits signals from cell surface receptors to the nucleus, ultimately influencing gene expression and cell fate.





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